

# Cost-Effectiveness Analysis: Oraqix® vs. Traditional Anesthetics in Periodontal Procedures

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Compound of Interest		
Compound Name:	Oraqix	
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A Comparative Guide for Researchers and Drug Development Professionals

The landscape of dental anesthetics is evolving, with a growing emphasis on patient comfort and procedural efficiency. **Oraqix**®, a needle-free, subgingival anesthetic gel, presents a notable alternative to traditional local anesthetic injections for periodontal procedures such as scaling and root planing (SRP). This guide provides a comprehensive cost-effectiveness analysis of **Oraqix** compared to traditional anesthetics, supported by available clinical data and detailed experimental methodologies.

## **Executive Summary**

Oraqix (lidocaine and prilocaine periodontal gel) 2.5%/2.5% offers a unique value proposition by eliminating the need for needle-based injections, thereby reducing patient anxiety and improving the overall treatment experience. While direct cost-effectiveness analyses with metrics like Incremental Cost-Effectiveness Ratios (ICERs) are not readily available in published literature, a qualitative and semi-quantitative comparison based on clinical efficacy, procedural time, cost, and patient-reported outcomes suggests that Oraqix can be a cost-effective option in specific patient populations, particularly those with needle phobia or sensitivity. Its rapid onset and localized effect contribute to efficient workflow and high patient acceptance.[1]

## **Data Presentation: Quantitative Comparison**



The following tables summarize the key quantitative data comparing **Oraqix** with traditional anesthetics.

Table 1: Efficacy and Procedural Characteristics

Parameter	Oraqix® (2.5% Lidocaine/2.5% Prilocaine Gel)	Traditional Injectable Anesthetics (e.g., 2% Lidocaine with Epinephrine)	Traditional Topical Anesthetics (e.g., 20% Benzocaine)
Onset of Anesthesia	30 seconds[1][2][3][4]	2-5 minutes	1-2 minutes
Duration of Anesthesia	Approximately 20 minutes[1][2][3][4]	1-3 hours (depending on formulation)	10-15 minutes
Pain Reduction (vs. Placebo)	Statistically significant reduction in pain scores (e.g., VAS, VRS).[3][5]	Well-established, profound anesthesia.	Moderate pain reduction, often insufficient for invasive procedures.
Patient Preference (vs. Injection)	High preference (70% of patients in one study).[6]	Lower preference, often associated with fear and anxiety.[1]	N/A
Need for Re- anesthetization	May be required for longer procedures.[1]	Infrequent.	Frequent if used for procedural pain control.

Table 2: Cost Comparison



Anesthetic	Estimated Cost per Unit	Typical Use per Procedure (Quadrant SRP)	Estimated Cost per Procedure
Oraqix®	\$7 - \$13.5 per 1.7g cartridge[7][8][9]	1 cartridge[3][4][6]	\$7 - \$13.5
Traditional Injectable Anesthetics	Cost of local anesthesia is often bundled into the overall procedure cost.[10] Estimated cost per procedure ranges from \$50 to \$200.[11]	1-2 cartridges	Included in procedural fee.
Traditional Topical Anesthetics	Varies by formulation, generally low cost.	Minimal	Minimal, often considered part of overhead.

Note: Costs are estimates and can vary based on supplier, location, and insurance coverage.

### **Experimental Protocols**

The clinical data cited in this guide are derived from studies with rigorous experimental designs. Below are representative methodologies.

# Protocol 1: Randomized Controlled Trial (RCT) Comparing Oraqix to Placebo for Scaling and Root Planing (SRP)

- Objective: To evaluate the efficacy and safety of Oraqix in reducing pain during SRP compared to a placebo gel.
- Study Design: A multi-center, randomized, double-blind, placebo-controlled, split-mouth or parallel-group study.



 Patient Population: Adult patients with chronic periodontitis requiring SRP in at least two quadrants. Patients with a history of sensitivity to amide-type anesthetics are typically excluded.

#### Intervention:

- Test Group: Application of Oraqix (2.5% lidocaine and 2.5% prilocaine) gel into the
  periodontal pockets of the designated quadrant(s) until the gel is visible at the gingival
  margin. A 30-second waiting period is observed before initiating the procedure.[4]
- Control Group: Application of a placebo gel with the same appearance and consistency.
- Outcome Measures:
  - Primary Endpoint: Patient-reported pain intensity using a 100-mm Visual Analog Scale
     (VAS) or a Numerical Rating Scale (NRS) immediately following the procedure.[3][5]
  - Secondary Endpoints: Verbal Rating Scale (VRS) for pain, need for rescue anesthesia,
     patient and operator satisfaction, and incidence of adverse events.
- Data Analysis: Statistical comparison of pain scores between the test and control groups using appropriate parametric or non-parametric tests (e.g., t-test, Mann-Whitney U test).

# Protocol 2: Crossover Study Comparing Patient Preference for Oraqix vs. Infiltration Anesthesia

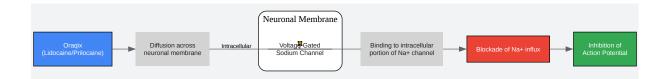
- Objective: To assess patient preference for Oraqix versus traditional injectable anesthesia for SRP.
- Study Design: An open-label, randomized, crossover study.
- Patient Population: Adult patients requiring SRP in two separate appointments. Patients with a stated fear of needles may be specifically included to assess this subpopulation.
- Intervention:



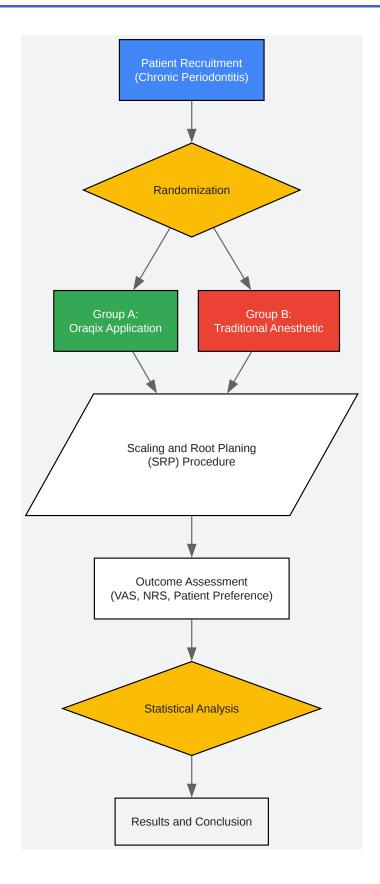
- Visit 1: Patients are randomly assigned to receive either Oraqix or infiltration anesthesia
   (e.g., 2% lidocaine with epinephrine) for SRP in one quadrant.
- Visit 2: Patients receive the alternative anesthetic for SRP in another quadrant.
- Outcome Measures:
  - Primary Endpoint: Patient preference for the anesthetic method, assessed via a questionnaire at the end of the second visit.[6]
  - Secondary Endpoints: Patient-reported pain during injection and procedure (using VAS/NRS), post-procedural numbness and discomfort, and willingness to pay for the preferred method.
- Data Analysis: Comparison of preference ratings using chi-square or McNemar's test. Pain and discomfort scores are compared using paired statistical tests.

# Mandatory Visualization Signaling Pathway of Amide Local Anesthetics









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